

Safeguarding Your Research: A Guide to Handling Ombuin

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Compound of Interest

Compound Name: Ombuin

Cat. No.: B192007

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Ombuin**, a naturally occurring flavonoid. As a dedicated partner in your research, we aim to provide value beyond the product itself, building a foundation of trust through comprehensive safety guidance.

While a specific Safety Data Sheet (SDS) for **Ombuin** is not readily available, its structural similarity to Quercetin allows us to establish conservative safety protocols based on the known properties of this related compound. **Ombuin** is the 4',7-O-methyl derivative of Quercetin.

Chemical and Physical Properties

Understanding the fundamental properties of **Ombuin** is the first step toward safe handling. The following table summarizes key quantitative data for both **Ombuin** and the related compound, Quercetin.

Property	Ombuin	Quercetin
Molecular Formula	C ₁₇ H ₁₄ O ₇ [1][2][3][4]	C ₁₅ H ₁₀ O ₇
Molecular Weight	330.29 g/mol [1][3]	302.24 g/mol
CAS Number	529-40-8[1][2][4]	117-39-5[5][6]
Appearance	Solid[2]	Solid[7]
Solubility	Slightly soluble in Chloroform and Methanol; Soluble in DMSO[2]	Soluble in DMSO

Personal Protective Equipment (PPE) and Handling

Based on the hazard classification of the structurally similar Quercetin as "Toxic if swallowed" [5][7], a cautious approach to handling **Ombuin** is essential. The following PPE is mandatory to minimize exposure and ensure personal safety.

1. Eye and Face Protection:

- Wear chemical safety goggles or a face shield to protect against potential splashes or dust particles.

2. Skin Protection:

- Gloves: Wear nitrile or latex gloves at all times when handling **Ombuin**. Ensure gloves are regularly inspected for tears or holes and replaced as needed.
- Lab Coat: A full-length laboratory coat should be worn to protect skin and clothing from contamination.

3. Respiratory Protection:

- If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

Handling Procedures:

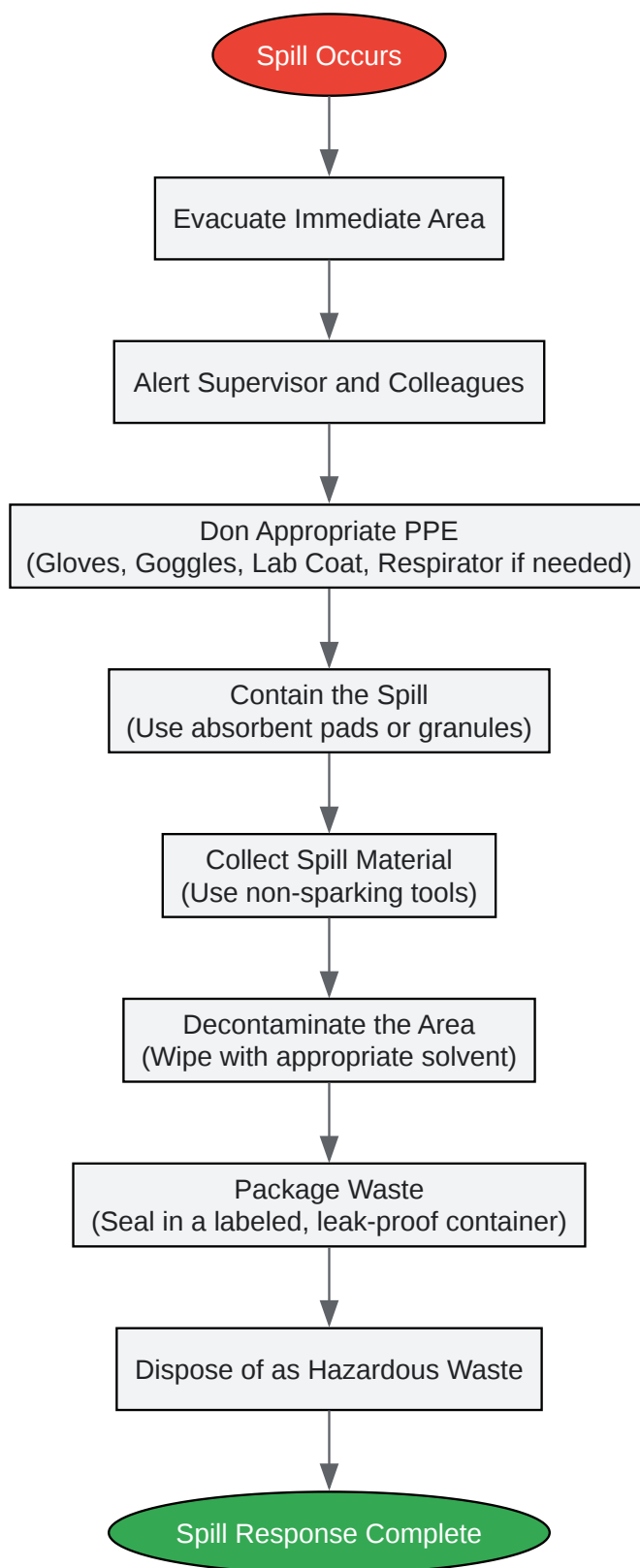
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling **Ombuin**, even if gloves were worn.

Operational Plans: Spill and Disposal

A clear and practiced plan for accidental spills and routine disposal is critical for maintaining a safe laboratory environment.

Spill Response Workflow

In the event of an **Ombuin** spill, follow the procedural workflow outlined below. This diagram provides a step-by-step guide for immediate and effective response.



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Ombuin Spill Response Workflow

Disposal Plan

Proper disposal of **Ombuin** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All **Ombuin** waste, including unused product, contaminated PPE, and spill cleanup materials, should be collected in a designated, clearly labeled, and sealed hazardous waste container.
- **Disposal Method:** Dispose of the collected hazardous waste through an approved waste disposal facility.^[8] Do not dispose of **Ombuin** down the drain or in the regular trash.
- **Regulatory Compliance:** Ensure all disposal procedures adhere to local, state, and federal regulations for hazardous waste management.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **Ombuin**, fostering a secure and productive research environment.

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